

theoretical yield calculation for Methyl 2,2-dimethylpent-4-enoate

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Compound of Interest

Compound Name: Methyl 2,2-dimethylpent-4-enoate

Cat. No.: B3057060

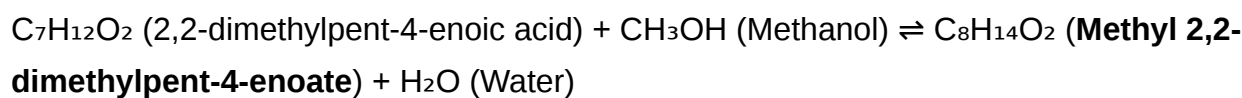
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An In-depth Technical Guide to the Theoretical Yield Calculation for **Methyl 2,2-dimethylpent-4-enoate**

This guide provides a comprehensive overview of the synthesis of **Methyl 2,2-dimethylpent-4-enoate**, focusing on the theoretical yield calculation. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Synthesis Overview

The most common and straightforward method for synthesizing **Methyl 2,2-dimethylpent-4-enoate** is through the Fischer esterification of 2,2-dimethylpent-4-enoic acid with methanol.^[1] This reaction is typically catalyzed by a strong acid, such as sulfuric acid, and is often performed under reflux conditions to drive the reaction to completion.^[1] The balanced chemical equation for this reaction is:



This esterification is a reversible reaction. To maximize the yield of the ester, an excess of one of the reactants, typically the less expensive one (in this case, methanol), is used to shift the equilibrium towards the products, in accordance with Le Châtelier's principle.

Quantitative Data for Theoretical Yield Calculation

The theoretical yield represents the maximum possible mass of a product that can be formed from the given amounts of reactants. The calculation is based on the stoichiometry of the balanced chemical equation and the molar masses of the reactants and products.

Compound	Molecular Formula	Molar Mass (g/mol)	Example Mass (g)	Moles (mol)
2,2-dimethylpent-4-enoic acid	C ₇ H ₁₂ O ₂	128.17[2][3][4][5][6]	25.0	0.195
Methanol	CH ₃ OH	32.04[7][8]	31.25	0.975
Methyl 2,2-dimethylpent-4-enoate	C ₈ H ₁₄ O ₂	142.20[9][10]	-	-

Detailed Experimental Protocol (Illustrative)

This protocol describes a representative lab-scale synthesis of **Methyl 2,2-dimethylpent-4-enoate**.

Materials:

- 2,2-dimethylpent-4-enoic acid (25.0 g, 0.195 mol)
- Methanol (100 mL, approximately 79.2 g, 2.47 mol)
- Concentrated Sulfuric Acid (H₂SO₄) (2 mL)
- Saturated Sodium Bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄)
- Round-bottom flask (250 mL)
- Reflux condenser

- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- **Reaction Setup:** To a 250 mL round-bottom flask, add 2,2-dimethylpent-4-enoic acid (25.0 g).
- **Addition of Reagents:** Add methanol (100 mL) to the flask and swirl to dissolve the acid. Carefully add concentrated sulfuric acid (2 mL) dropwise while cooling the flask in an ice bath.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux using a heating mantle. Maintain the reflux for 4-6 hours.
- **Workup:**
 - Cool the reaction mixture to room temperature.
 - Carefully pour the mixture into a separatory funnel containing 100 mL of cold water.
 - Extract the aqueous layer with diethyl ether (3 x 50 mL).
 - Combine the organic extracts and wash sequentially with 50 mL of saturated sodium bicarbonate solution (to neutralize the acid catalyst) and 50 mL of brine.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate using a rotary evaporator to remove the solvent.
- **Purification:** The crude product can be further purified by vacuum distillation to obtain pure **Methyl 2,2-dimethylpent-4-enoate**.

Theoretical Yield Calculation

Step 1: Determine the Limiting Reactant

From the balanced equation, the stoichiometric ratio between 2,2-dimethylpent-4-enoic acid and methanol is 1:1.

- Moles of 2,2-dimethylpent-4-enoic acid = $25.0 \text{ g} / 128.17 \text{ g/mol} = 0.195 \text{ mol}$
- In this illustrative protocol, methanol is used in large excess, making 2,2-dimethylpent-4-enoic acid the limiting reactant.

Step 2: Calculate the Theoretical Moles of Product

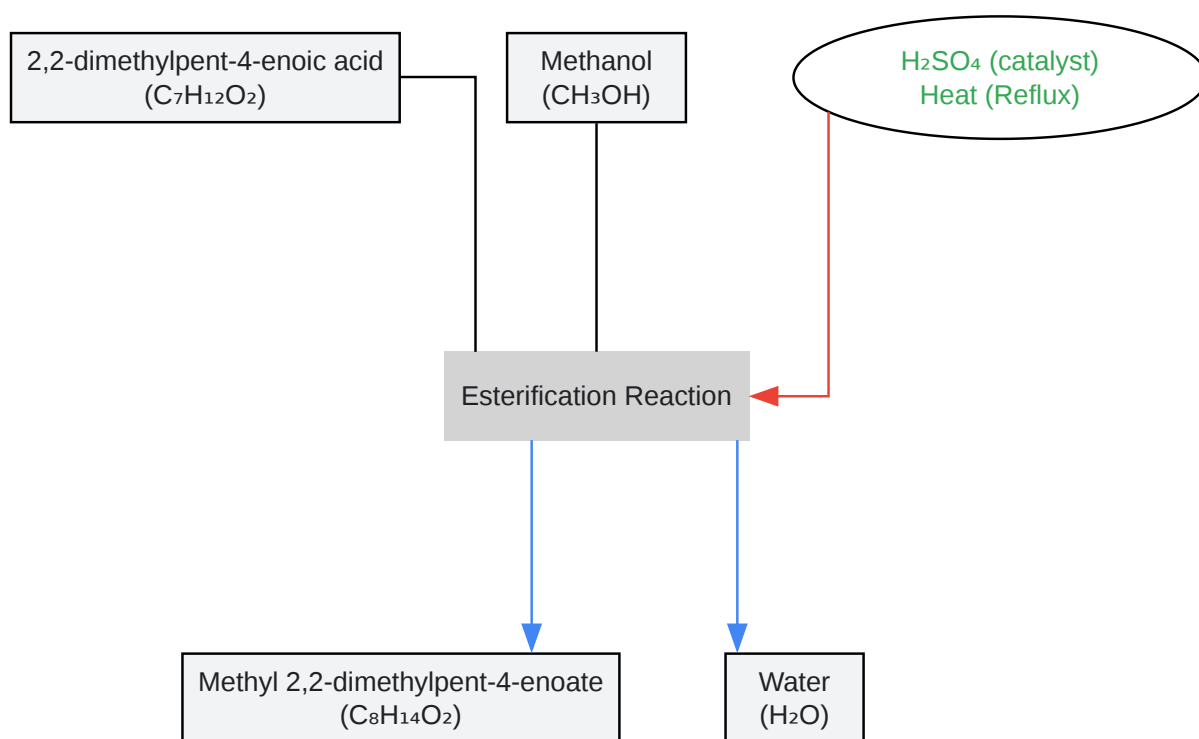
Since the reaction stoichiometry is 1:1, the moles of **Methyl 2,2-dimethylpent-4-enoate** produced will be equal to the moles of the limiting reactant.

- Moles of **Methyl 2,2-dimethylpent-4-enoate** = 0.195 mol

Step 3: Calculate the Theoretical Yield in Grams

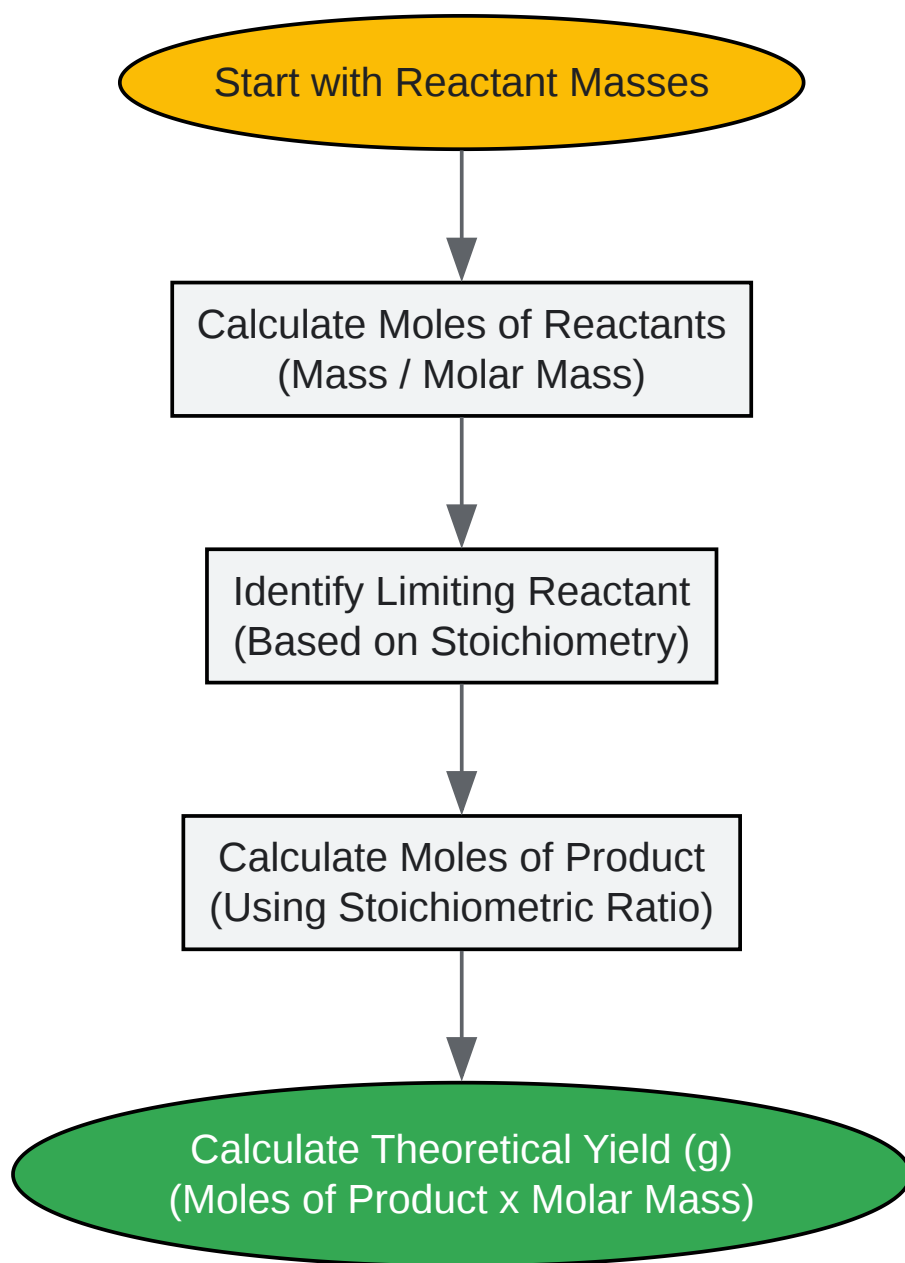
- Theoretical Yield = Moles of product \times Molar mass of product
- Theoretical Yield = $0.195 \text{ mol} \times 142.20 \text{ g/mol} = 27.73 \text{ g}$

Visualizations



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Caption: Fischer Esterification of 2,2-dimethylpent-4-enoic acid.



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Caption: Workflow for Calculating Theoretical Yield.

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